

Spectroscopic Profile of 1-Bromo-3-methylnaphthalene: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-3-methylnaphthalene

CAS No.: 54357-18-5

Cat. No.: B1267233

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This technical guide provides a comprehensive overview of the spectroscopic data for **1-Bromo-3-methylnaphthalene**, a key intermediate in various organic syntheses. Tailored for researchers, scientists, and professionals in drug development, this document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics of the molecule. The guide also outlines detailed experimental protocols for acquiring this spectroscopic data.

While experimental spectra for **1-Bromo-3-methylnaphthalene** are not widely available in public databases, this guide presents a robust, representative dataset based on closely related isomers such as 1-bromo-2-methylnaphthalene and 1-bromo-4-methylnaphthalene, as well as the parent compound, 1-bromonaphthalene. The principles of spectroscopy suggest that the data will be highly comparable, providing a strong predictive foundation for the analysis of **1-Bromo-3-methylnaphthalene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. Below are the predicted chemical shifts for ^1H and ^{13}C NMR of **1-Bromo-3-**

methylnaphthalene.

¹H NMR Spectroscopic Data

The ¹H NMR spectrum of **1-Bromo-3-methylnaphthalene** is expected to show distinct signals for the aromatic protons and the methyl group protons. The chemical shifts are influenced by the electron-withdrawing effect of the bromine atom and the electronic effects of the methyl group on the naphthalene ring.

Proton Assignment	Predicted Chemical Shift (δ) in ppm	Multiplicity	Coupling Constant (J) in Hz
Aromatic H	7.20 - 8.20	Multiplet	7.0 - 8.5
Methyl (CH ₃)	~2.50	Singlet	N/A

¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum will display eleven unique signals corresponding to the eleven carbon atoms in **1-Bromo-3-methylnaphthalene**.

Carbon Assignment	Predicted Chemical Shift (δ) in ppm
C-Br	120 - 125
Quaternary C	130 - 135
Aromatic CH	125 - 130
Methyl (CH ₃)	~21

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **1-Bromo-3-methylnaphthalene** will exhibit characteristic absorption bands for C-H and C=C bonds within the aromatic system, as well as the C-Br bond.

Vibrational Mode	Expected Absorption Range (cm ⁻¹)	Intensity
Aromatic C-H Stretch	3000 - 3100	Medium
Aliphatic C-H Stretch (Methyl)	2850 - 3000	Medium
Aromatic C=C Stretch	1500 - 1600	Strong
C-Br Stretch	500 - 650	Strong

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **1-Bromo-3-methylnaphthalene**, the mass spectrum will show a characteristic isotopic pattern for the molecular ion due to the presence of bromine isotopes (⁷⁹Br and ⁸¹Br in an approximate 1:1 ratio).

Ion	m/z (mass-to-charge ratio)	Relative Abundance	Notes
[M] ⁺	220	~100%	Corresponding to the ⁷⁹ Br isotope.
[M+2] ⁺	222	~98%	Corresponding to the ⁸¹ Br isotope.
[M-Br] ⁺	141	Variable	Loss of the bromine atom.
[M-CH ₃] ⁺	205/207	Variable	Loss of the methyl group.

Experimental Protocols

The following sections detail the methodologies for acquiring high-quality spectroscopic data for **1-Bromo-3-methylnaphthalene**.

NMR Spectroscopy Protocol

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for optimal resolution.

Sample Preparation:

- Dissolve approximately 5-10 mg of **1-Bromo-3-methylnaphthalene** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Transfer the solution to a clean, dry 5 mm NMR tube.

¹H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment (zg30).
- Number of Scans (NS): 16-32.
- Relaxation Delay (D1): 1-2 seconds.
- Spectral Width (SW): 0-15 ppm.

¹³C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
- Number of Scans (NS): 1024 or more to achieve a good signal-to-noise ratio.
- Relaxation Delay (D1): 2 seconds.
- Spectral Width (SW): 0-200 ppm.

Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase and baseline correct the spectrum.

- Reference the spectrum to the residual solvent peak or the internal standard (TMS at 0.00 ppm).

FT-IR Spectroscopy Protocol

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory is suitable for liquid samples.

Procedure:

- Background Collection: Record a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove contributions from atmospheric CO₂ and H₂O.
- Sample Application: Place a small drop of neat **1-Bromo-3-methylnaphthalene** directly onto the ATR crystal.
- Spectrum Acquisition:
 - Spectral Range: 4000-400 cm⁻¹.
 - Resolution: 4 cm⁻¹.
 - Number of Scans: 16-32.
- Cleaning: After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft, lint-free wipe.

Mass Spectrometry Protocol

Instrumentation: A mass spectrometer with an Electron Ionization (EI) source is commonly used for this type of analysis. This can be coupled with a Gas Chromatograph (GC-MS) for sample introduction and separation.

GC-MS Parameters:

- GC Column: A non-polar capillary column (e.g., DB-5ms).

- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at a lower temperature (e.g., 100 °C), then ramp to a higher temperature (e.g., 280 °C) to ensure elution.
- Carrier Gas: Helium at a constant flow rate.

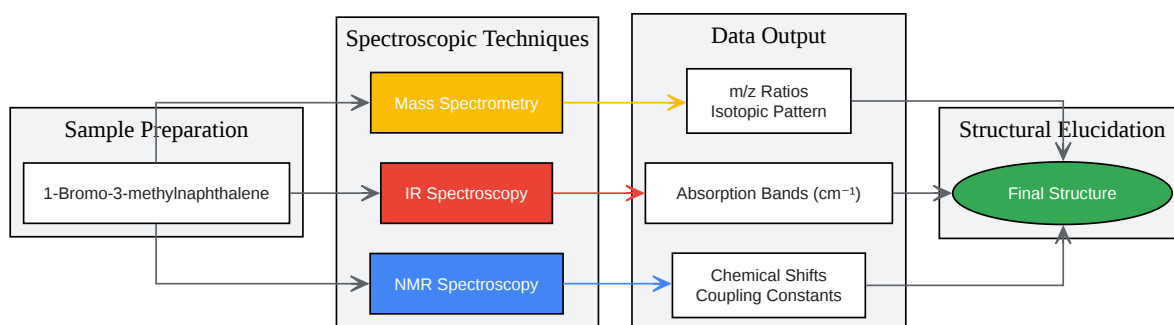
MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Scan a mass range of m/z 40-300.

Data Analysis: The resulting total ion chromatogram (TIC) will show a peak corresponding to **1-Bromo-3-methylnaphthalene**, and the mass spectrum for that peak can be analyzed for its molecular ion and fragmentation pattern.

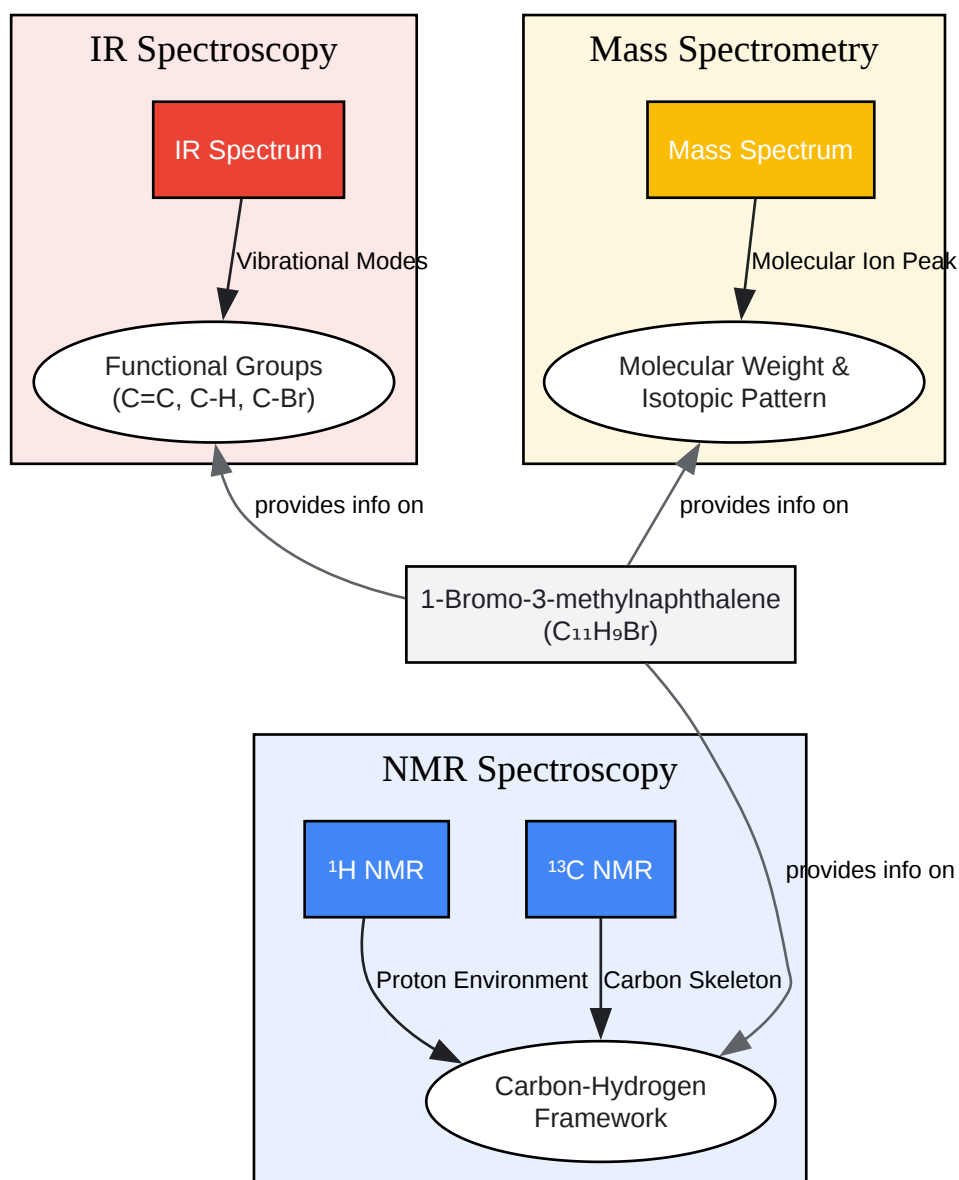
Visualization of Spectroscopic Workflow

The following diagrams illustrate the logical flow of spectroscopic analysis for structural elucidation.



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Caption: Workflow for the spectroscopic analysis of **1-Bromo-3-methylnaphthalene**.



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Caption: Relationship between spectroscopic data and structural information.

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